

What is the chemical structure of Modafinil acid?

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Compound of Interest

Compound Name: Modafinil acid

Cat. No.: B1677380

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An In-depth Technical Guide to the Chemical Structure and Properties of **Modafinil Acid**

Introduction

Modafinil acid, also known by its code name CRL-40467, is the primary and pharmacologically inactive metabolite of the wakefulness-promoting agent, modafinil.[1][2] This document provides a comprehensive technical overview of the chemical structure, properties, and metabolic formation of **modafinil acid**, intended for researchers, scientists, and professionals in the field of drug development.

Chemical Structure and Identification

Modafinil acid is chemically known as (Diphenylmethanesulfinyl)acetic acid.[1] Its structure features a central carbon atom bonded to two phenyl rings (a benzhydryl group), which is in turn attached to a sulfinyl group linked to an acetic acid moiety.

The IUPAC name for this compound is 2-(benzhydrylsulfinyl)acetic acid.[3] It is a racemic compound, existing as both (R)- and (S)-enantiomers.[4]

Key Identifiers:

- IUPAC Name: 2-(benzhydrylsulfinyl)acetic acid[3]
- Synonyms: Modafinilic acid, Modafinil carboxylate, CRL-40467, Benzyhydrylsulfinylacetic acid[1][3]

- Molecular Formula: $C_{15}H_{14}O_3S$ [\[3\]](#)[\[5\]](#)
- CAS Number: 63547-24-0[\[1\]](#)[\[3\]](#)

Physicochemical Data

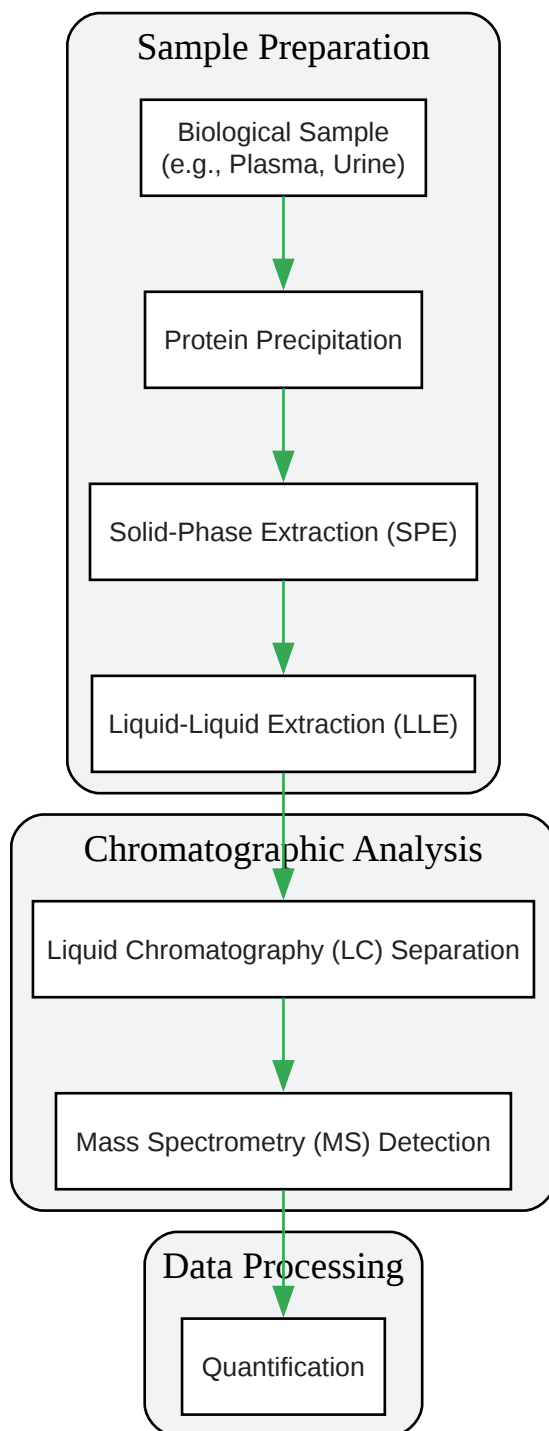
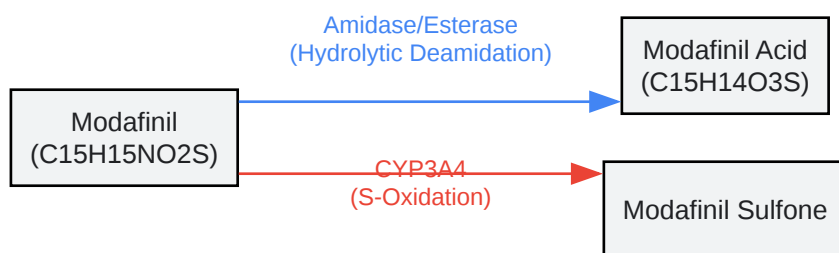
The following table summarizes the key quantitative data for **Modafinil acid**.

Property	Value	Source
Molecular Formula	$C_{15}H_{14}O_3S$	[3] [5] [6] [7] [8] [9]
Molecular Weight	274.33 g/mol	[3] [5] [6]
IUPAC Name	2-(benzhydrylsulfinyl)acetic acid	[3]
CAS Number	63547-24-0	[1] [3] [8]
PubChem CID	3085267	[3] [6]
Appearance	White Solid	[8]

Metabolic Pathway of Modafinil

Modafinil is extensively metabolized in the liver, with approximately 90% of an administered dose being converted into its metabolites.[\[2\]](#)[\[10\]](#) The formation of **modafinil acid** is the primary metabolic pathway, accounting for 30-60% of the metabolized drug.[\[1\]](#)

This biotransformation occurs through the hydrolytic deamidation of the acetamide group of modafinil, a reaction catalyzed by amidase or esterase enzymes.[\[1\]](#)[\[2\]](#) The other major metabolite is modafinil sulfone, which is formed via S-oxidation by cytochrome P450 enzymes, particularly CYP3A4.[\[2\]](#)[\[10\]](#) Both **modafinil acid** and modafinil sulfone are pharmacologically inactive and do not contribute to the wakefulness-promoting effects of the parent drug.[\[1\]](#)[\[2\]](#)



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